

2-Methyl-1-propanol physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Methyl-1-propanol

Cat. No.: B7769896

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of **2-Methyl-1-propanol**

Authored by a Senior Application Scientist

Introduction: Defining 2-Methyl-1-propanol

2-Methyl-1-propanol, systematically named 2-methylpropan-1-ol by IUPAC, is a primary alcohol and an important organic compound.[1][2][3] Commonly known as isobutanol or isobutyl alcohol, it is a colorless, flammable liquid with a characteristic sweet odor.[1][3][4] It is one of the four isomers of butanol, alongside n-butanol, 2-butanol, and tert-butanol.[1][3] The molecular formula for **2-Methyl-1-propanol** is $C_4H_{10}O$, and its structure features a hydroxyl group attached to a branched alkyl chain.[1][2][5] This branched structure imparts distinct physical and chemical properties compared to its straight-chain isomer, n-butanol, influencing its applications as a solvent and a chemical intermediate.[1][6][7]

This guide provides a comprehensive overview of the essential physical and chemical properties of **2-Methyl-1-propanol**, intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Part 1: Core Physical and Spectroscopic Properties

The physical characteristics of a compound are fundamental to its handling, application, and purification. **2-Methyl-1-propanol** is a liquid under standard conditions, a property dictated by its molecular weight and the hydrogen bonding afforded by the hydroxyl group.[8]

Fundamental Physical Data

The following table summarizes the key physical properties of **2-Methyl-1-propanol**, compiled from various authoritative sources. These values are crucial for designing experimental setups, performing safety assessments, and predicting behavior in various physical processes.

Property	Value	Source(s)
IUPAC Name	2-Methylpropan-1-ol	[1][3]
Synonyms	Isobutanol, Isobutyl Alcohol	[1][9][10]
CAS Number	78-83-1	[11][12]
Molecular Formula	C ₄ H ₁₀ O	[1][12]
Molecular Weight	74.12 g/mol	[3][13][14]
Appearance	Colorless liquid	[1][3]
Odor	Sweet, characteristic	[2][4]
Melting Point	-108 °C (165 K)	[1][3][8]
Boiling Point	107.89 °C (381.04 K)	[1][8][9]
Density	0.802 g/cm ³ (at 20 °C)	[1][2][15]
Solubility in Water	70 - 85 g/L (at 20-25 °C)	[8][11]
Vapor Pressure	8 - 10 mmHg (at 20-25 °C)	[8][14]
Vapor Density	2.55 (air = 1)	[14][16]
Flash Point	28 - 37 °C	[1][4][8][17]
Autoignition Temp.	400 - 415 °C	[1][11][15]
Refractive Index (n _{20/D})	1.396	[9][18]
Viscosity (Dynamic)	3.1 - 3.95 mPa·s (at 20 °C)	[3][11][15]
Log P (Octanol/Water)	0.76 - 0.8	[1][8]

Part 2: Chemical Reactivity and Synthetic Pathways

As a primary alcohol, **2-Methyl-1-propanol** exhibits reactivity characteristic of its class, centered around the hydroxyl (-OH) functional group. It can undergo oxidation, esterification, dehydration, and substitution reactions. These transformations are foundational to its use as a precursor in organic synthesis.^{[4][19]}

Oxidation

The oxidation of **2-Methyl-1-propanol** can yield either an aldehyde or a carboxylic acid, depending on the choice of oxidizing agent and reaction conditions. This selectivity is a cornerstone of synthetic strategy.

- To Aldehyde: Using milder oxidizing agents, such as Pyridinium chlorochromate (PCC), allows for the controlled oxidation to 2-methylpropanal (isobutyraldehyde).
- To Carboxylic Acid: Stronger oxidizing agents, like potassium dichromate in the presence of sulfuric acid, will oxidize the primary alcohol completely to isobutyric acid.^[20]

The choice of oxidant is critical; stronger agents proceed through the aldehyde hydrate intermediate, which is then further oxidized to the carboxylic acid.

Caption: Oxidation pathways of **2-Methyl-1-propanol**.

Esterification

2-Methyl-1-propanol reacts with carboxylic acids in a process known as Fischer esterification to produce isobutyl esters, which are valuable as solvents and fragrances.^{[1][20]} This reaction is typically catalyzed by a strong acid, such as sulfuric acid, and is reversible.

The causality behind the experimental design is to shift the reaction equilibrium toward the product side. This is achieved by either using an excess of one reactant (often the alcohol) or by removing water as it is formed, typically through azeotropic distillation with a Dean-Stark apparatus.

Caption: Fischer esterification of **2-Methyl-1-propanol**.

Experimental Protocol: Synthesis of Isobutyl Acetate

This protocol describes a self-validating system for synthesizing isobutyl acetate, a common fragrance and solvent. The validation comes from the distinct properties of the product (odor, boiling point) compared to the starting materials.

- **Apparatus Setup:** Assemble a reflux apparatus with a round-bottom flask, a condenser, and a heating mantle.
- **Reagent Charging:** To the flask, add **2-Methyl-1-propanol** and a molar equivalent of glacial acetic acid. Slowly and carefully, add a catalytic amount (approx. 5% of the alcohol volume) of concentrated sulfuric acid. Add boiling chips to ensure smooth boiling.
- **Reflux:** Heat the mixture to reflux for 1-2 hours. The reflux temperature allows the reaction to proceed at a reasonable rate without loss of volatile materials.
- **Workup - Neutralization:** Allow the mixture to cool. Transfer it to a separatory funnel and wash sequentially with:
 - Cold water (to remove the bulk of the acid and unreacted alcohol).
 - 5% sodium bicarbonate solution (to neutralize the sulfuric acid catalyst and any remaining acetic acid; perform cautiously due to CO₂ evolution).
 - Saturated sodium chloride solution (brine) to reduce the solubility of the ester in the aqueous layer and aid separation.
- **Drying:** Separate the organic layer and dry it over an anhydrous drying agent, such as anhydrous magnesium sulfate or sodium sulfate, to remove residual water.
- **Purification:** Decant or filter the ester from the drying agent and purify by simple distillation. Collect the fraction boiling at approximately 118 °C, which corresponds to isobutyl acetate.

Dehydration

The acid-catalyzed dehydration of **2-Methyl-1-propanol** results in the formation of an alkene. This elimination reaction typically yields 2-methylpropene (isobutene).^[20] The reaction proceeds via a carbocation intermediate. Although a primary carbocation would be expected

initially, it rapidly rearranges via a hydride shift to the more stable tertiary carbocation before proton loss.

Caption: Dehydration mechanism of **2-Methyl-1-propanol**.

Part 3: Safety and Handling

2-Methyl-1-propanol is a flammable liquid and vapor.^{[11][21][22]} Its flash point is relatively low, meaning it can form ignitable mixtures with air at ambient temperatures.^{[1][8]} Vapors are heavier than air and may travel to a source of ignition and flash back.^{[11][22]}

Key Hazards:

- **Flammability:** Flammable liquid (Category 3).^{[11][23]} Keep away from heat, sparks, open flames, and hot surfaces.^{[11][24]}
- **Eye Damage:** Causes serious eye damage (Category 1).^{[11][23]} Eye protection is mandatory.
- **Skin Irritation:** Causes skin irritation.^{[11][24]}
- **Respiratory Irritation:** May cause respiratory irritation.^{[9][21]}
- **Drowsiness or Dizziness:** May cause drowsiness or dizziness.^{[9][21]}

Handling Recommendations:

- Use in a well-ventilated area or under a chemical fume hood.^[9]
- Ground and bond containers and receiving equipment to prevent static discharge.^{[9][21]}
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves (e.g., nitrile rubber), and a lab coat.^{[11][23]}
- Store in a cool, dry, well-ventilated place in tightly closed containers.^{[9][11]}

Conclusion

2-Methyl-1-propanol is a versatile chemical with well-defined physical properties and predictable chemical reactivity. Its branched structure influences its boiling point, solubility, and the products of its chemical transformations. A thorough understanding of its properties, as detailed in this guide, is essential for its safe and effective use in research, development, and industrial applications. The provided protocols and mechanistic insights serve as a foundation for practical application, grounded in the principles of organic chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isobutanol - Wikipedia [en.wikipedia.org]
- 2. Isobutanol - Sciencemadness Wiki [sciencemadness.org]
- 3. Isobutanol [chemeurope.com]
- 4. 2-Methyl-1-propanol | 78-83-1 [chemicalbook.com]
- 5. youtube.com [youtube.com]
- 6. adityadyechem.com [adityadyechem.com]
- 7. Isobutanol | RXSOL GROUP [rxsolgroup.com]
- 8. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 9. 2-Methyl-1-propanol | 78-83-1 | TCI AMERICA [tcichemicals.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. carlroth.com [carlroth.com]
- 12. 1-Propanol, 2-methyl- [webbook.nist.gov]
- 13. Isobutanol pure [itwreagents.com]
- 14. ISOBUTANOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 15. univarsolutions.com [univarsolutions.com]
- 16. Isobutanol | C₄H₁₀O | CID 6560 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 17. chemicalbull.com [chemicalbull.com]

- 18. 2-methyl-1-propanol [stenutz.eu]
- 19. 2-Methyl-1-propanol CAS#: 78-83-1 [m.chemicalbook.com]
- 20. chemcess.com [chemcess.com]
- 21. carlroth.com:443 [carlroth.com:443]
- 22. fishersci.com [fishersci.com]
- 23. chemos.de [chemos.de]
- 24. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [2-Methyl-1-propanol physical and chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7769896#2-methyl-1-propanol-physical-and-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com